

CAS 14510-18-0 physicochemical characteristics

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Compound of Interest

Compound Name:	2-Amino-3-[(2-phenylethyl)sulfanyl]propanoic acid
CAS No.:	14510-18-0
Cat. No.:	B3241004

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An In-Depth Technical Guide to the Physicochemical Characteristics of Methoxphenidine (MXP)

A Note on Chemical Identification: This guide focuses on the compound commonly known as Methoxphenidine (MXP), or 2-MeO-diphenidine, with the Chemical Abstracts Service (CAS) number 127529-46-8.[1] The user-provided CAS number 14510-18-0 did not correspond to this compound in the available literature. It is presumed that the intended subject of this guide is the widely studied Methoxphenidine.

Introduction

Methoxphenidine (MXP), chemically identified as 1-[1-(2-methoxyphenyl)-2-phenylethyl]piperidine, is a dissociative substance of the diarylethylamine class.[1][2] It emerged on the novel psychoactive substance (NPS) market as a replacement for other arylcyclohexylamines, such as methoxetamine (MXE).[2] Structurally distinct from arylcyclohexylamines like ketamine and PCP, MXP's unique pharmacological profile and physicochemical properties have made it a subject of interest for researchers in medicinal chemistry, pharmacology, and toxicology. This guide provides a comprehensive overview of its

core physicochemical characteristics, analytical methodologies, and pharmacological context, designed for researchers, scientists, and drug development professionals.

Physicochemical Properties

The physicochemical properties of a compound are fundamental to understanding its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and handling requirements.[3]

Structural and Molecular Data

A thorough understanding of MXP's molecular structure is the foundation for interpreting its chemical behavior.

Table 1: Key Physicochemical and Computed Properties of Methoxphenidine.

Property	Value	Source
IUPAC Name	1-[1-(2-methoxyphenyl)-2-phenylethyl]piperidine	PubChem[1]
Synonyms	2-MeO-diphenidine, MXP, Methoxydiphenidine	PubChem[1]
CAS Number	127529-46-8	PubChem[1]
Molecular Formula	C ₂₀ H ₂₅ NO	PubChem[1]
Molecular Weight	295.4 g/mol	PubChem[1]
XLogP3	4.6	PubChem[1]
Hydrogen Bond Donors	0	PubChem
Hydrogen Bond Acceptors	2	PubChem
Rotatable Bond Count	4	PubChem
Exact Mass	295.193614421 Da	PubChem[1]
Topological Polar Surface Area	12.5 Å ²	PubChem[1]
Heavy Atom Count	22	PubChem

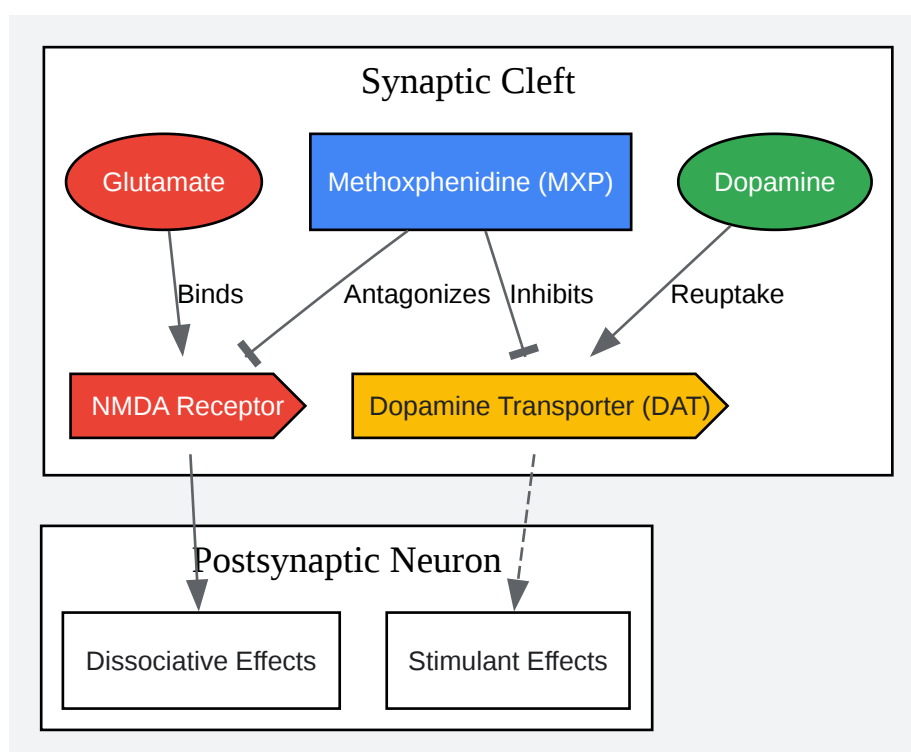
Structure-Activity Relationship Insights

The structure of MXP, particularly the position of the methoxy group on the phenyl ring, is a critical determinant of its pharmacological activity.[4] The presence and location of this group can influence binding affinity and selectivity for biological targets.[4] The piperidine ring is also a key structural component for its activity, particularly in the context of sigma-1 (σ_1) receptor affinity.[4]

Caption: Chemical structure of Methoxphenidine (MXP).

Pharmacological Profile

MXP is primarily recognized for its activity as a selective NMDA receptor antagonist.[2] This mechanism is shared with other dissociative anesthetics and is believed to be the primary driver of its psychoactive effects.[2] Additionally, there is evidence to suggest that MXP may also act as a dopamine reuptake inhibitor.[2] This dual action could contribute to its complex pharmacological profile, which includes dissociative and stimulant-like effects.



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Caption: Proposed dual mechanism of action for Methoxphenidine.

Analytical Methodologies

The identification and quantification of MXP in biological and non-biological matrices are crucial for both clinical and forensic toxicology. A general workflow for the analysis of MXP is outlined below.

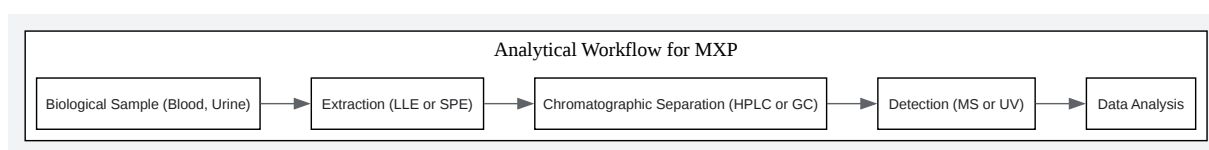
Sample Preparation

Given its lipophilic nature ($XLogP3 = 4.6$), liquid-liquid extraction (LLE) or solid-phase extraction (SPE) are common methods for isolating MXP from complex matrices like blood or urine. The choice of solvent and pH is critical for efficient extraction.

Chromatographic Separation and Detection

High-performance liquid chromatography (HPLC) coupled with a suitable detector is a standard technique for the separation and detection of MXP.[5] The use of a C18 column with a mobile phase consisting of a buffered aqueous solution and an organic modifier (e.g., acetonitrile or methanol) is typical.

Mass spectrometry (MS), particularly in tandem with gas chromatography (GC-MS) or liquid chromatography (LC-MS), provides high sensitivity and specificity for the definitive identification and quantification of MXP and its metabolites.[5]



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Caption: A generalized workflow for the analysis of Methoxphenidine.

Safety and Handling

As a research chemical, comprehensive safety data for MXP is limited. However, based on its chemical class and available information, the following precautions are recommended.

Personal Protective Equipment (PPE)

When handling MXP, appropriate PPE should be worn, including:

- **Gloves:** Chemical-resistant gloves are essential to prevent skin contact.
- **Eye Protection:** Safety glasses or goggles should be used to protect against splashes.
- **Lab Coat:** A lab coat should be worn to protect clothing.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a suitable respirator should be used.

Storage and Stability

MXP should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^[6] It should be kept away from strong oxidizing agents.^[6]

Disposal

Waste material should be disposed of in accordance with local, state, and federal regulations.^[6]

Conclusion

Methoxphenidine is a compound of significant interest due to its unique chemical structure and pharmacological profile. A thorough understanding of its physicochemical characteristics is paramount for researchers in various scientific disciplines. This guide has provided a detailed overview of its properties, analytical methodologies, and safety considerations to support further scientific inquiry.

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